

# Personal protective equipment for handling 1-Bromo-2-chlorobutane

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## Compound of Interest

Compound Name: 1-Bromo-2-chlorobutane

Cat. No.: B025774

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## Essential Safety and Handling Guide for 1-Bromo-2-chlorobutane

Disclaimer: A specific Safety Data Sheet (SDS) for **1-Bromo-2-chlorobutane** (CAS No. 108200-18-6) was not readily available. The following guidance is based on the chemical properties of this compound and safety data for structurally similar halogenated hydrocarbons, such as 1-Bromobutane and 1-Bromo-4-chlorobutane.<sup>[1][2]</sup> It is imperative to handle this chemical with a high degree of caution and to consult with a qualified safety professional before use.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Bromo-2-chlorobutane**.

## Hazard Identification and Summary

**1-Bromo-2-chlorobutane** is a dihalogenated alkane.<sup>[2]</sup> While specific toxicity data is limited, it is prudent to assume it shares hazards with similar halogenated hydrocarbons. These hazards include:

- **Flammability:** Flammable liquid and vapor.<sup>[3][4]</sup> Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.<sup>[5]</sup>
- **Skin and Eye Irritation:** Causes skin irritation and serious eye irritation.<sup>[3][6]</sup>

- Respiratory Irritation: May cause respiratory tract irritation.[3][6] Inhalation of vapors may cause dizziness or suffocation.[4]
- Harmful if Swallowed: May be harmful if swallowed.[7]
- Environmental Hazards: Potentially harmful to aquatic life with long-lasting effects.[3]

Table 1: Chemical and Physical Properties of Related Compounds

Property	1-Bromo-4-chlorobutane	1-Bromobutane
Molecular Formula	C4H8BrCl	C4H9Br
Molecular Weight	171.46 g/mol [1]	137.03 g/mol [6]
Appearance	Colorless liquid[5]	Colorless to light brown liquid[6]
Boiling Point	80 - 82 °C @ 30 mmHg[5]	101.3 °C[6]
Flash Point	60 °C (140 °F)[4][5]	18 °C[6]
Density	1.488 g/mL[8]	1.276 g/cm³[6]

## Personal Protective Equipment (PPE)

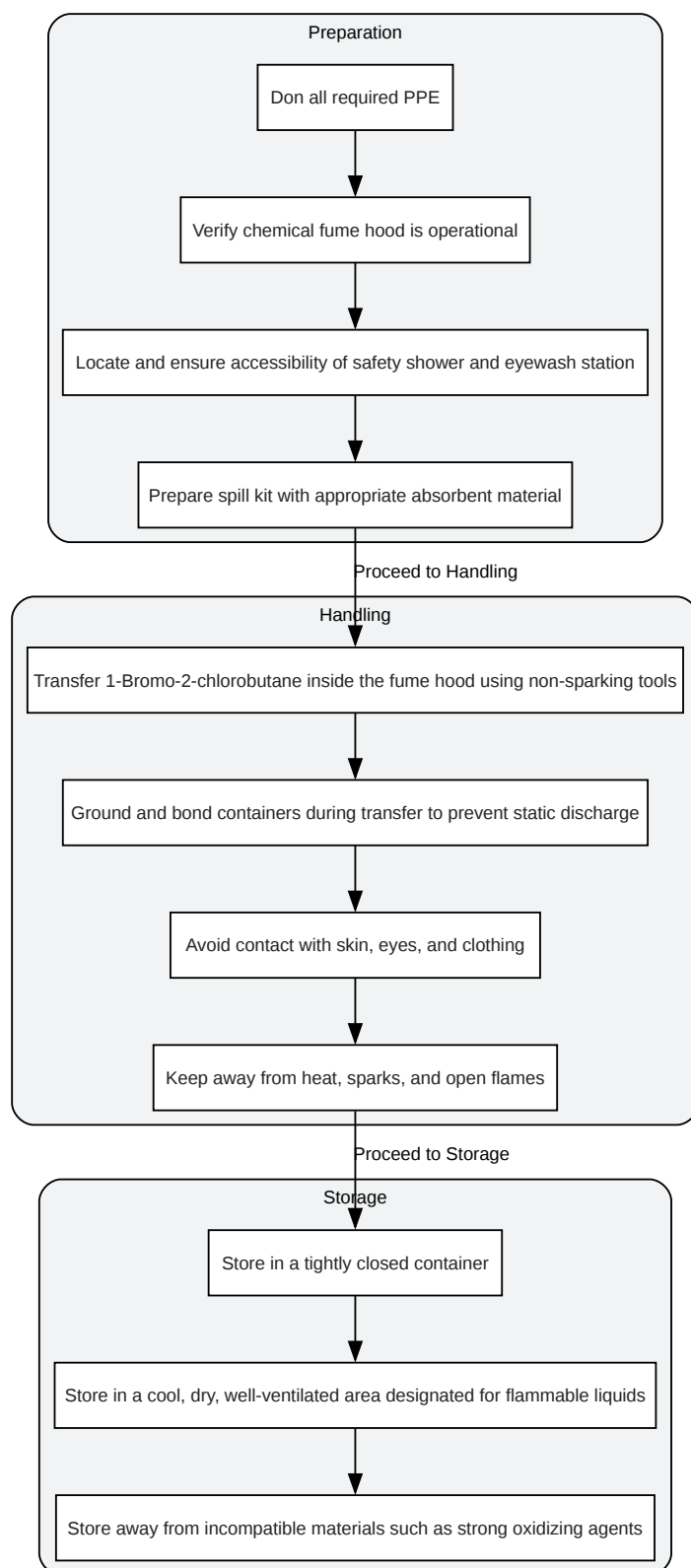
A comprehensive PPE strategy is crucial to minimize exposure.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical splash goggles meeting EN 166 or OSHA 29 CFR 1910.133 standards. A face shield should be worn over goggles if there is a risk of splashing.[5][9]	Protects against splashes and vapors that can cause serious eye damage.[9]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene, or Viton®) tested according to EN 374.[9] Breakthrough time of the glove material should be considered.	Prevents skin contact, which can cause irritation.[3]
Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves. Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities or increased splash potential, a chemical-resistant apron or suit is recommended.[3]	Protects skin from exposure.[3]
Respiratory Protection	All handling must be conducted in a certified chemical fume hood.[6] If a fume hood is not available or ventilation is insufficient, a NIOSH/MSHA-approved respirator with an appropriate organic vapor cartridge is required.[5]	Prevents inhalation of harmful vapors.[3]

## Operational Plan: Safe Handling and Storage

### Experimental Workflow Diagram



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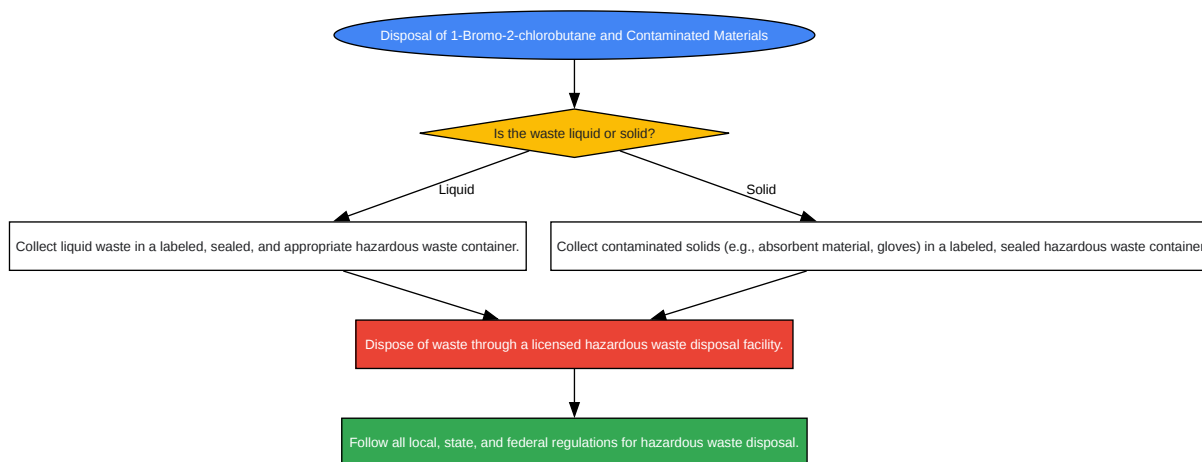
Caption: Experimental workflow for handling **1-Bromo-2-chlorobutane**.

### Step-by-Step Handling Protocol:

- Preparation:
  - Don all required PPE as outlined in Table 2.
  - Ensure the chemical fume hood is functioning correctly.
  - Confirm that a safety shower and eyewash station are readily accessible.[\[4\]](#)
  - Have a spill kit with inert absorbent material (e.g., sand, vermiculite) ready.[\[4\]](#)
- Handling:
  - Conduct all transfers and manipulations of **1-Bromo-2-chlorobutane** within a chemical fume hood.[\[6\]](#)
  - Use non-sparking tools and explosion-proof equipment.[\[5\]](#)[\[10\]](#)
  - Ground and bond all containers when transferring the material to prevent static electricity buildup.[\[6\]](#)[\[10\]](#)
  - Avoid direct contact with skin, eyes, and clothing.[\[3\]](#)
  - Keep the chemical away from ignition sources such as heat, sparks, and open flames.[\[3\]](#)  
[\[10\]](#) No smoking in the handling area.[\[3\]](#)
- Storage:
  - Store in a tightly sealed container.[\[3\]](#)[\[4\]](#)
  - Keep in a cool, dry, and well-ventilated area specifically designated for flammable liquids.  
[\[4\]](#)
  - Store away from incompatible materials, particularly strong oxidizing agents.[\[4\]](#)[\[5\]](#)

## Disposal Plan

### Logical Relationship Diagram for Disposal



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Caption: Disposal decision workflow for **1-Bromo-2-chlorobutane**.

#### Step-by-Step Disposal Protocol:

- Waste Classification: This material and its containers must be treated as hazardous waste. [\[11\]](#)
- Containerization:
  - Liquid Waste: Collect any unused **1-Bromo-2-chlorobutane** and contaminated solutions in a clearly labeled, sealed, and chemically compatible container designated for halogenated organic waste.
  - Solid Waste: Place all contaminated disposable PPE (gloves, etc.) and spill cleanup materials into a separate, clearly labeled, sealed container for solid hazardous waste.

- Disposal:
  - Dispose of all waste materials through a licensed and approved hazardous waste disposal company.[\[11\]](#)
  - Do not dispose of this chemical down the drain.[\[5\]](#)
  - Empty containers may retain flammable and hazardous residues and should be disposed of in the same manner as the chemical.[\[3\]](#)
  - Always adhere to local, state, and federal regulations regarding hazardous waste disposal.[\[5\]](#)

## Emergency Procedures

Table 3: Emergency Response Protocols

Situation	Action
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[3][4]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]
Spill	Evacuate the area and remove all ignition sources.[3] Wearing appropriate PPE, contain the spill using an inert absorbent material.[4] Collect the material using non-sparking tools and place it in a suitable container for hazardous waste disposal.[5] Ventilate the area thoroughly.
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[3][4] Do not use a heavy water stream.[3] Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

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## References

- 1. 1-Bromo-2-chlorobutane | C<sub>4</sub>H<sub>8</sub>BrCl | CID 13663921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Bromo-2-chlorobutane|CAS 108200-18-6| [benchchem.com]
- 3. technopharmchem.com [technopharmchem.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- 6. 1-Bromobutane SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 7. benchchem.com [benchchem.com]
- 8. innospk.com [innospk.com]
- 9. benchchem.com [benchchem.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. assets.thermofisher.com [assets.thermofisher.com]
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